Technical Guide: Synthesis of Indanthrone Blue (C.I. Vat Blue 4)

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Compound of Interest

Compound Name:	*Vat Black 9*
CAS No.:	*1328-25-2*
Cat. No.:	*B1171664*

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Introduction

Indanthrone Blue, also known as C.I. Vat Blue 4 and C.I. Pigment Blue 60, is a synthetic organic pigment with the chemical formula $C_{28}H_{14}N_2O_4$[1]. It was the first synthetic vat dye, discovered in 1901. This brilliant blue pigment is prized for its exceptional lightfastness and resistance to weathering, making it suitable for a wide range of applications including high-quality paints, enamels, and the dyeing of cotton fibers[2]. This document provides a detailed overview of the synthesis pathway and mechanism for Indanthrone Blue, tailored for researchers, scientists, and professionals in drug development.

Synthesis Pathway and Mechanism

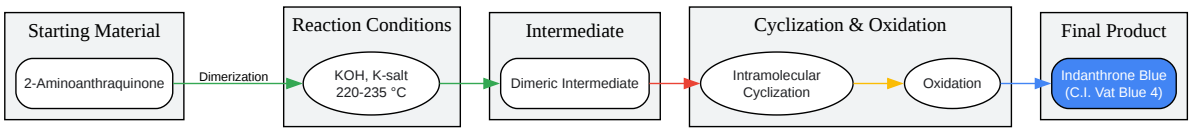
The primary route for the synthesis of Indanthrone Blue involves the dimerization of 2-aminoanthraquinone under strongly alkaline conditions at elevated temperatures[1][3]. The reaction is typically carried out in a fused mixture of potassium hydroxide and a salt, such as potassium acetate or nitrate, which helps to control the reaction environment[2][4].

The mechanism proceeds through the following key steps:

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- Nucleophilic Attack: The reaction is initiated by the deprotonation of the amino group of 2-aminoanthraquinone by the strong base (potassium hydroxide), forming a potent nucleophile.
- Dimerization: The resulting anion attacks another molecule of 2-aminoanthraquinone, leading to the formation of a dimeric intermediate.
- Intramolecular Cyclization: The intermediate undergoes intramolecular cyclization, forming the core structure of Indanthrone.
- Oxidation: The final step involves an oxidation reaction, which can be facilitated by air or an added oxidizing agent like potassium nitrate, to yield the final Indanthrone Blue pigment[4].

A visual representation of this synthesis pathway is provided below.



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Synthesis Pathway of Indanthrone Blue.

Quantitative Data

The following table summarizes key quantitative data associated with the synthesis and properties of Indanthrone Blue.

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Parameter	Value	Reference
Molecular Formula	$C_{28}H_{14}N_2O_4$	[1][2]
Molar Mass	442.43 g/mol	[1]
Appearance	Dark blue solid with metallic luster	[1][2]
Melting Point	470-500 °C (decomposes)	[1][2]
Density	1.6 g/mL	[1]
Solubility in Water	Insoluble	[1]
Typical Reaction Temperature	220-235 °C	[1]
Typical Reaction Yield	~56% (traditional method)	[4]

Experimental Protocols

The following are generalized experimental protocols for the synthesis of Indanthrone Blue based on available literature.

Protocol 1: Traditional Caustic Fusion Method

This method involves the fusion of 2-aminoanthraquinone in a molten mixture of potassium hydroxide and a potassium salt.

- Materials:
  - 2-aminoanthraquinone
  - Potassium hydroxide (KOH)
  - Potassium acetate or nitrate
- Procedure:
  - A mixture of potassium hydroxide and potassium acetate is heated in a reaction vessel to a molten state, typically between 220-235 °C[1].

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- 2-aminoanthraquinone is gradually added to the molten alkali mixture with constant stirring.
- The reaction mixture is maintained at the elevated temperature for several hours to facilitate the dimerization and cyclization reactions.
- After the reaction is complete, the mixture is cooled and then diluted with water.
- The crude Indanthrone Blue is isolated by filtration.
- The product is then washed with water and dried. To achieve a higher purity, the crude product can be treated with a reducing agent like sodium hydrosulfite to form the soluble leuco form, followed by filtration to remove impurities, and subsequent re-oxidation to the pigment form by bubbling air through the solution[4].

Protocol 2: Improved Process with Aqueous Slurry

This patented method aims to improve the yield and homogeneity of the reaction by introducing the 2-aminoanthraquinone as an aqueous slurry.

- Materials:
  - 2-aminoanthraquinone
  - Potassium hydroxide (KOH)
  - Sodium chlorate or potassium nitrate (as an oxidizing agent)
  - Water
- Procedure:
  - An aqueous slurry of 2-aminoanthraquinone is prepared. An oxidizing agent such as sodium chlorate or potassium nitrate can be dissolved in this slurry[5].
  - A mixture of caustic alkali (e.g., potassium hydroxide) is heated to a fused state at a temperature between 195 and 250 °C[5].

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- The aqueous slurry of 2-aminoanthraquinone is gradually added to the fused caustic alkali with vigorous stirring to ensure a homogeneous reaction mixture[5].
- The reaction mixture is heated for 1 to 4 hours until the formation of Indanthrone Blue is substantially complete[5].
- The reacted mixture is then poured into water.
- Air is blown through the resulting aqueous mixture to precipitate the Indanthrone Blue product.
- The final product is isolated by filtration, washed with water, and dried[5]. This method is reported to provide a substantially higher yield compared to the traditional dry mixing procedure[5].

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